

An In-depth Technical Guide on the Electron Capture Decay of Technetium-98

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Compound of Interest

Compound Name: *Technetium-98*

CAS No.: *32025-58-4*

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Introduction

Technetium-98 (^{98}Tc) is a long-lived, artificially produced radioisotope of technetium.[1] While its primary decay mode is β^- emission to Ruthenium-98 (^{98}Ru), it has long been theorized that ^{98}Tc also undergoes electron capture (EC) decay to Molybdenum-98 (^{98}Mo).[2][3] Recent experimental evidence has now confirmed this electron capture branch, providing valuable data for nuclear physics and related fields.[4][5][6][7] This technical guide provides a comprehensive overview of the electron capture decay of ^{98}Tc , focusing on its decay probability, associated energy releases, and the experimental methodology used for its characterization.

Decay Properties of Technetium-98

Technetium-98 has a half-life of approximately 4.2 million years.[2][3] It decays through two primary pathways: beta decay and electron capture.[2][3] The dominant decay mode is beta emission to ^{98}Ru . [4][7] A minor branch of its decay is through electron capture to ^{98}Mo . [4][7]

Quantitative Decay Data

The following tables summarize the key quantitative data related to the decay of **Technetium-98**.

Property	Value
Half-life ($t_{1/2}$)	4.2×10^6 years[2][3]
Decay Mode	Branching Ratio (%)
β^- decay	99.71(3)%
Electron Capture (EC)	0.29(3)%[5]
Q-Values	Energy (keV)
$Q(\beta^-)$ to ^{98}Ru	1793(7)[5]
$Q(\text{EC})$ to ^{98}Mo	1684(3)[5]

Table 1: General Decay Properties of ^{98}Tc

The electron capture decay of ^{98}Tc to ^{98}Mo is characterized by the emission of specific gamma rays as the daughter nucleus de-excites. The energies and intensities of these gamma rays provide a unique signature for this decay mode.

Gamma-Ray Transition in ^{98}Mo	Energy (keV)	Intensity (%) per EC Decay
$4^+ \rightarrow 2^+$	722.6	-
$2^+ \rightarrow 0^+$	787.4	-

Table 2: Gamma-Ray Emissions Following Electron Capture Decay of ^{98}Tc (Note: The specific intensities per decay for the gamma-ray transitions were not detailed in the provided search results, but their observation was key to determining the EC branching ratio.)

Experimental Determination of Electron Capture Probability

The first experimental confirmation and quantification of the electron capture decay of ^{98}Tc was performed by a research team at the University of Cologne.^{[4][6][7]} Their methodology provides a robust framework for the detection of rare decay events.

Experimental Protocol

1. Sample Preparation:

- A sample of 2.67 g of Potassium pertechnetate ($\text{K}[^{99}\text{TcO}_4]$) was used.^[5]
- This sample contained approximately 0.06 micrograms of ^{98}Tc , which is present as a trace impurity.^{[4][6][7]}

2. Radiation Shielding:

- To minimize the overwhelming background radiation from the decay of the abundant ^{99}Tc , a custom cylindrical lead shield was employed.^{[4][5][6][7]}
- The shield measured 8.58 cm in height, with an outer diameter of 4.24 cm and a wall thickness of 0.58 cm.^[5]

3. Gamma-Ray Spectroscopy:

- The gamma-ray emissions from the sample were measured using the Cologne Clover Counting setup at the Institute for Nuclear Physics.^[5] This setup consists of high-purity germanium (HPGe) "Clover" detectors, which are highly sensitive to gamma radiation.
- Data was collected over a period of 17 days to accumulate sufficient statistics for the rare electron capture events.^{[4][6][7]}

4. Coincidence Counting:

- The identification of the electron capture decay of ^{98}Tc relied on the detection of coincident gamma rays.

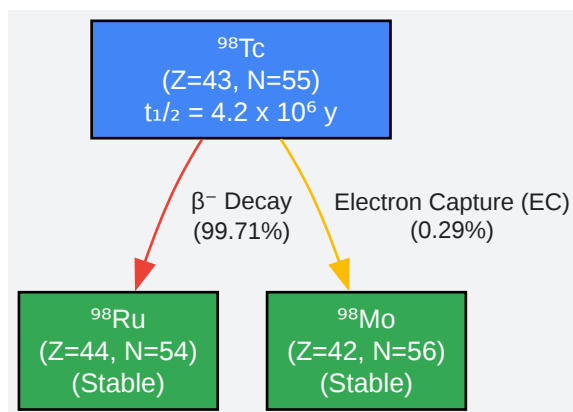
- Specifically, the experiment looked for the simultaneous detection of the $4^+ \rightarrow 2^+$ and $2^+ \rightarrow 0^+$ gamma transitions in the daughter nuclide, ^{98}Mo .^[5]
- A coincidence time window of 60 ns was used to identify these correlated events.^[5]

5. Data Analysis:

- The energy spectra from all eight clover detectors were individually calibrated and then summed.^[5]
- The branching ratio for electron capture was determined by analyzing the intensities of the 722.6 keV and 787.4 keV gamma-ray lines corresponding to the de-excitation of ^{98}Mo .^[5]
- The analysis of these coincident gamma-ray peaks allowed for the calculation of the EC/ β^- branching ratio of 0.29(3)%.^[5]

Visualizations

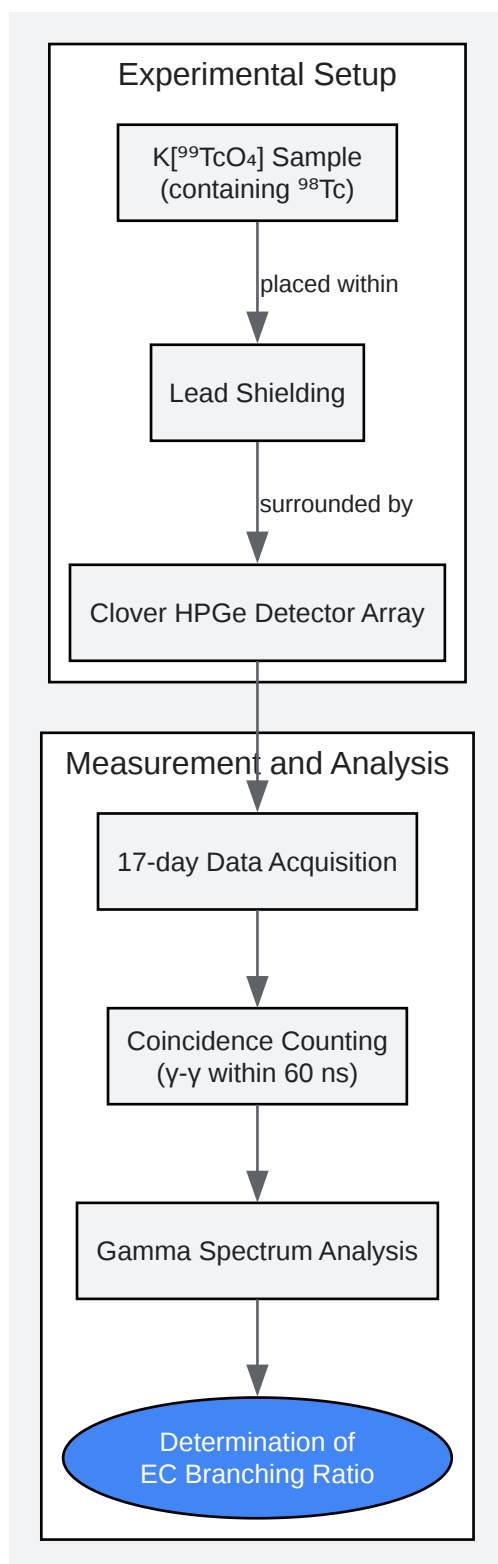
Technetium-98 Decay Pathway



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Caption: Decay pathways of **Technetium-98**.

Experimental Workflow for ^{98}Tc Electron Capture Detection



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Caption: Workflow for measuring ^{98}Tc electron capture.

Conclusion

The experimental confirmation of the electron capture decay of **Technetium-98** with a branching ratio of 0.29(3)% marks a significant advancement in our understanding of nuclear decay processes.[5] The detailed methodology, employing high-sensitivity gamma-ray spectroscopy with coincidence counting and effective background suppression, serves as a valuable reference for the study of other rare decay events. This precise data on the decay of ^{98}Tc is crucial for refining nuclear models and has implications for various applications, including nuclear medicine and astrophysics.

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